An In-depth Technical Guide to the Chemical Properties of N-Nitroso Teneligliptin

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Compound of Interest

Compound Name: *N-Nitroso Teneligliptin*

Cat. No.: *B15815943*

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Foreword: The Imperative of Impurity Profiling in Modern Pharmaceuticals

The discovery of N-nitrosamine impurities in widely used medications since 2018 has fundamentally shifted the landscape of pharmaceutical quality and safety.[1][2] These compounds, classified as probable human carcinogens, demand a proactive and scientifically rigorous approach from drug developers and manufacturers.[3] Among these are Nitrosamine Drug Substance-Related Impurities (NDSRIs), which are structurally related to the active pharmaceutical ingredient (API) itself.[2][4] This guide focuses on one such NDSRI: **N-Nitroso Teneligliptin**.

Teneligliptin is a potent dipeptidyl peptidase-4 (DPP-4) inhibitor, a cornerstone in the management of type 2 diabetes mellitus.[5] The potential for the formation of its N-nitroso derivative necessitates a deep understanding of its chemical properties, formation mechanisms, and analytical challenges. This document serves as a technical resource for researchers, scientists, and drug development professionals, providing the foundational knowledge required to navigate the complexities of identifying, controlling, and mitigating the risks associated with **N-Nitroso Teneligliptin**.

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Core Chemical and Physical Identity of N-Nitroso Teneligliptin

N-Nitroso Teneligliptin is formed when the secondary amine nitrogen within the pyrrolidine ring of the Teneligliptin molecule undergoes nitrosation.[6] This seemingly minor structural modification has profound implications for the compound's toxicological profile.

Structural Elucidation and Nomenclature

- IUPAC Name: ((2S, 4S)-4-(4-(3-methyl-1-phenyl-1H-pyrazol-5-yl)piperazin-1-yl)-1-nitrosopyrrolidin-2-yl)(thiazolidin-3-yl)methanone.[6][7][8][9]
- Molecular Formula: $C_{22}H_{29}N_7O_2S$.[6][7][10][11]
- Molecular Weight: 455.58 g/mol .[6][8][11]

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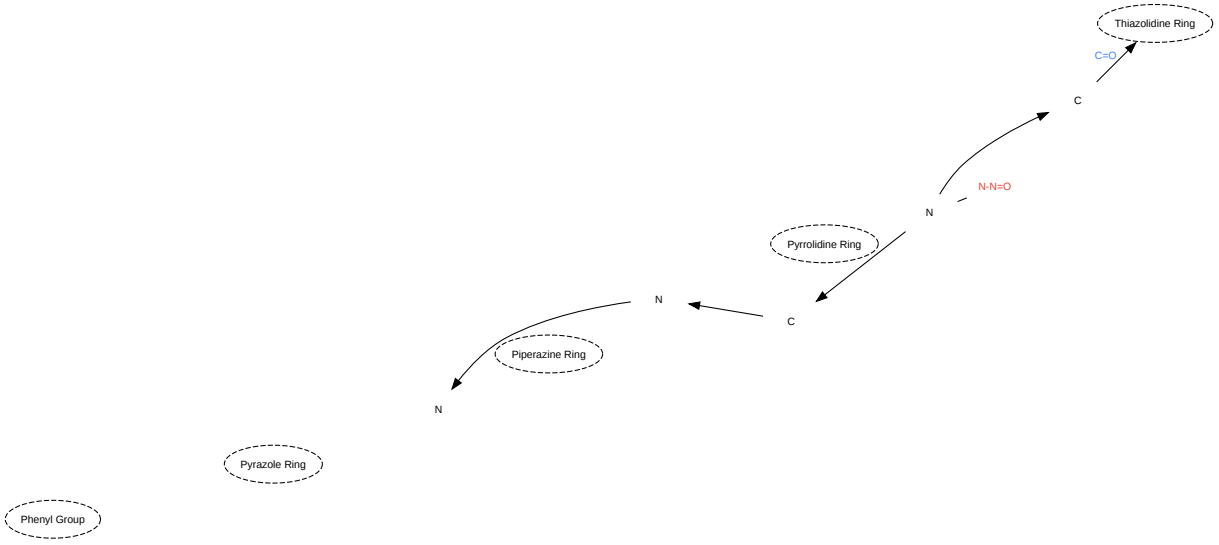


Figure 1: Chemical Structure of N-Nitroso Teneligliptin

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Caption: Figure 1: Chemical Structure of **N-Nitroso Teneligliptin**.

Physicochemical Data Summary

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Detailed experimental data on the physicochemical properties of isolated **N-Nitroso Teneligliptin** is not extensively published in peer-reviewed literature. The information below is aggregated from technical data sheets of reference standard suppliers.

Property	Data / Observation	Source(s)
Appearance	Not specified (typically an off-white to yellow solid)	[8]
Solubility	Not specified (expected to be soluble in organic solvents like Methanol, Acetonitrile)	[12]
Storage Condition	Recommended storage at 2-8°C in a well-closed container.	[8][12]

Causality Insight: The recommended refrigerated storage is crucial. Nitrosamines can be sensitive to heat and light, which could lead to degradation of the reference standard itself, compromising the accuracy of analytical quantification.

Mechanism of Formation and Stability Profile

Understanding the conditions that lead to the formation of **N-Nitroso Teneligliptin** is the first pillar of a successful control strategy. The reaction is a classic example of N-nitrosation of a secondary amine.

The Nitrosation Reaction Pathway

The formation of N-nitrosamines requires two primary reactants: a secondary or tertiary amine and a nitrosating agent.[13][14][15] In the case of Teneligliptin, the secondary amine on the pyrrolidine ring is the vulnerable site. The most common nitrosating agent in pharmaceutical contexts is nitrous acid (HNO_2), which is formed in situ from nitrite salts (e.g., $NaNO_2$) under acidic conditions.[15][16]

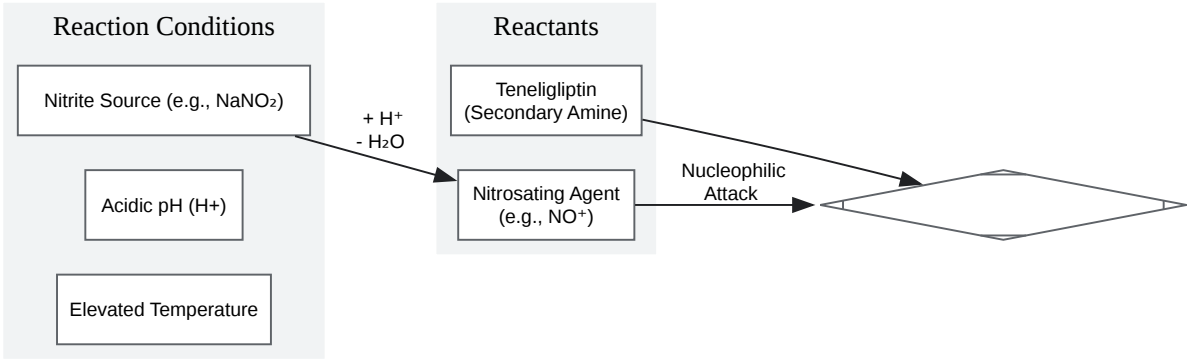
The reaction proceeds as follows:

- Formation of the Nitrosating Agent: In an acidic medium, a nitrite source is protonated and subsequently loses a water molecule to form the highly electrophilic nitrosonium ion (NO^+).

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[16]

- Nucleophilic Attack: The lone pair of electrons on the secondary nitrogen of Teneligliptin's pyrrolidine ring acts as a nucleophile, attacking the nitrosonium ion.[16]
- Deprotonation: The resulting intermediate is deprotonated, typically by water or another weak base, to yield the stable **N-Nitroso Teneligliptin**.[16]



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Caption: Figure 2: General Formation Pathway of **N-Nitroso Teneligliptin**.

Risk Factors in Pharmaceutical Manufacturing

A robust risk assessment, as mandated by regulatory agencies like the FDA and EMA, must scrutinize the entire manufacturing process for potential sources of amines and nitrosating agents.[1][2][4]

- Raw Materials & Reagents: Nitrite impurities can be present in starting materials, excipients, or even water used in the process.
- Solvents: Certain solvents, such as dimethylformamide (DMF), can degrade to form secondary amines, which can then be nitrosated.[15]

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- Process Conditions: Manufacturing steps involving acidic conditions or high temperatures can significantly accelerate the rate of nitrosation if both precursors are present.[13]

- Cross-Contamination: Using the same equipment for processes that involve nitrites or amines without adequate cleaning validation can lead to contamination.

Stability and Forced Degradation Insights

While specific stability data for **N-Nitroso Teneligliptin** is scarce, studies on the parent drug provide critical clues. Forced degradation studies on Teneligliptin have shown it to be susceptible to degradation under basic, oxidative (hydrogen peroxide), and thermal stress conditions.[5][17][18][19] Conversely, it demonstrates relative stability in acidic and photolytic conditions.[17][18][19]

- Expertise Insight: The stability profile of Teneligliptin is paradoxically reassuring and concerning. Its stability in acid means the parent drug will persist in conditions favorable for nitrosation, increasing the risk of **N-Nitroso Teneligliptin** formation if nitrites are present. The degradation seen under thermal stress highlights the importance of controlled storage and processing temperatures to prevent the formation of not only API degradants but potentially nitrosamine impurities as well.[17][20]

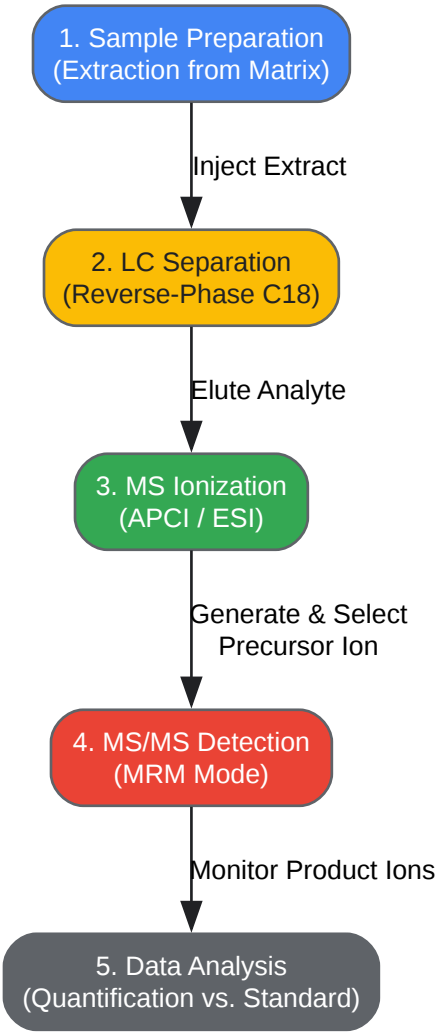
Analytical Protocols for Detection and Quantification

The potential carcinogenicity of nitrosamines necessitates analytical methods with exceptionally low detection and quantification limits.[21][22] The Acceptable Intake (AI) limit for many nitrosamines is set in the nanogram-per-day range, demanding the utmost sensitivity and selectivity.[2][23] Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) is the undisputed technique of choice.[21][24]

Experimental Workflow: A Self-Validating System

The protocol described below is designed as a self-validating system. Each step, from sample preparation to data acquisition, includes checks and rationales to ensure data integrity.

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Caption: Figure 3: High-Level Analytical Workflow for **N-Nitroso Teneligliptin**.

Step-by-Step Protocol: Sample Preparation

- Objective: To efficiently extract **N-Nitroso Teneligliptin** from the drug product matrix (e.g., tablets) while minimizing analyte degradation.
- Methodology:
  - Homogenization: Accurately weigh and grind a representative number of tablets into a fine, homogenous powder. This minimizes sampling error.

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- Extraction: Transfer a precisely weighed portion of the powder (e.g., equivalent to one tablet dose) into a volumetric flask.
- Solvent Addition: Add a suitable extraction solvent, such as a 50:50 mixture of methanol and water. Methanol disrupts hydrophobic interactions, while water dissolves the more polar components of the matrix.
- Mechanical Extraction: Sonicate the flask for 15-20 minutes to ensure complete dissolution and extraction of the analyte from the excipients.
- Dilution & Filtration: Dilute to the final volume with the extraction solvent. Centrifuge an aliquot of the solution at high RPM (e.g., 10,000 RPM) for 10 minutes to pelletize insoluble excipients.
- Final Filtration: Filter the supernatant through a 0.22 µm syringe filter (e.g., PVDF or PTFE) to remove any remaining particulates that could clog the LC system. The resulting solution is ready for injection.

Step-by-Step Protocol: LC-MS/MS Analysis

- Objective: To achieve chromatographic separation of **N-Nitroso Teneligliptin** from the parent API and other impurities, followed by sensitive and selective detection using tandem mass spectrometry.
- Instrumentation: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system coupled to a triple quadrupole mass spectrometer.[21][25]
- Methodology & Parameters:

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Parameter	Recommended Setting	Rationale / Expertise Insight
LC Column	C18 Reverse-Phase Column (e.g., 100 x 2.1 mm, 1.8 µm)	Provides excellent retention and separation for moderately polar compounds like N-Nitroso Teneligliptin.
Mobile Phase A	0.1% Formic Acid in Water	The acidifier promotes better peak shape and improves ionization efficiency in positive ion mode.
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Acetonitrile is a strong organic solvent for eluting the analyte.
Gradient Elution	Start at low %B (e.g., 5%), ramp up to high %B (e.g., 95%) over several minutes, then re-equilibrate.	A gradient is essential to elute the analyte with a sharp peak while ensuring the highly polar API and the non-polar impurities are well-separated.
Flow Rate	0.3 - 0.5 mL/min	Typical for a 2.1 mm ID column, balancing analysis time with separation efficiency.
Column Temperature	40 °C	Elevated temperature reduces mobile phase viscosity and can improve peak shape and reproducibility.
Injection Volume	5 - 10 µL	A small volume is sufficient due to the high sensitivity of the MS detector.
Ionization Source	Atmospheric Pressure Chemical Ionization (APCI) or Electrospray Ionization (ESI), Positive Mode	APCI is often more robust and sensitive for nitrosamines.[21] [26] ESI is also widely used. Positive mode is used to protonate the analyte to form $[M+H]^+$.

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Detection Mode	Multiple Reaction Monitoring (MRM)	Provides superior selectivity and sensitivity by monitoring a specific fragmentation pathway (precursor ion → product ion).
MRM Transition (Precursor → Product)	Hypothetical: 456.6 → [Product Ion 1], 456.6 → [Product Ion 2]	The precursor ion is the protonated molecule $[M+H]^+$. Product ions are specific fragments generated in the collision cell, unique to the analyte's structure. These must be determined experimentally by infusing a reference standard.

Trustworthiness Note: This method's validity rests on the use of a certified **N-Nitroso Teneligliptin** reference standard.[6][10] This standard is used to determine the exact retention time, optimize MS/MS parameters (MRM transitions), and create a calibration curve for accurate quantification.

Regulatory Framework and Proactive Control Strategies

The presence of nitrosamines is not a new discovery, but their detection in pharmaceuticals has triggered a robust global regulatory response.[1]

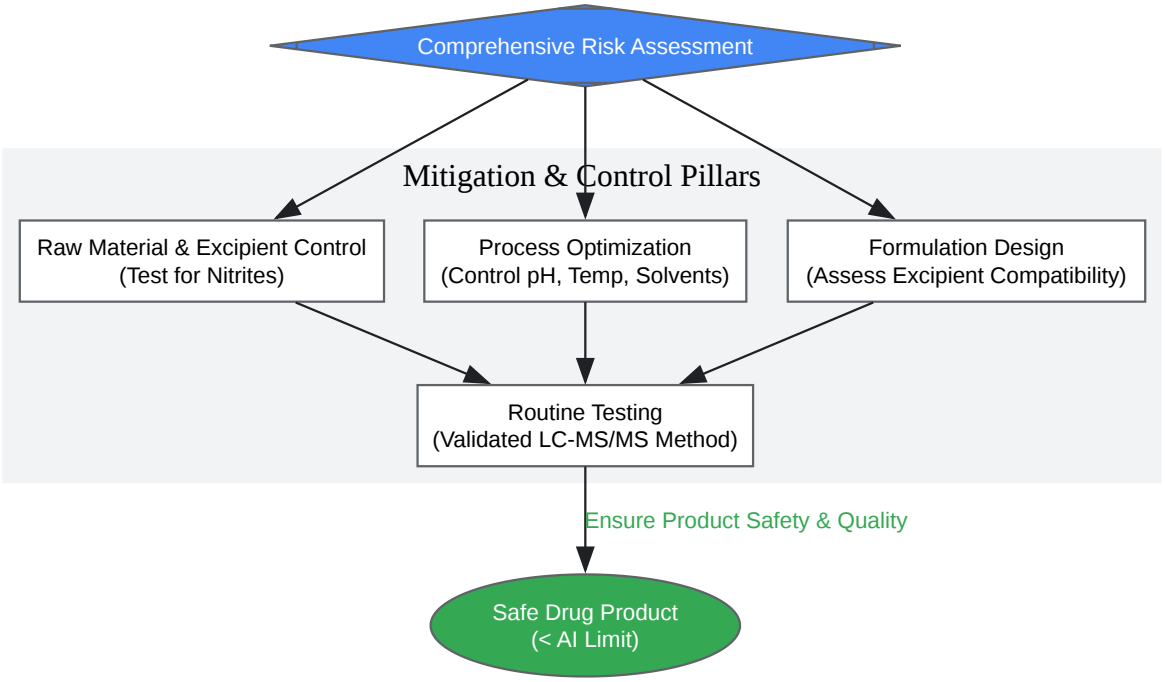
The Regulatory Mandate

Health authorities including the U.S. FDA and EMA require pharmaceutical manufacturers to perform comprehensive risk assessments for all products to identify and mitigate the potential for nitrosamine impurities.[1][2][14] If a risk is identified, confirmatory testing using validated, highly sensitive methods is mandatory.[2][23] Should an impurity be detected, a control strategy must be implemented to ensure its level remains below the established Acceptable Intake (AI) limit.[1][2]

A Multi-faceted Control Strategy

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Mitigating the risk of **N-Nitroso Teneligliptin** requires a holistic approach that integrates chemistry, process engineering, and quality control.



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Caption: Figure 4: Integrated Control Strategy for **N-Nitroso Teneligliptin**.

- Process Optimization: Design manufacturing processes to avoid conditions that favor nitrosation. This includes operating at a non-acidic pH where possible and using the lowest feasible temperatures.[2]
- Supplier and Material Control: Rigorously qualify suppliers and implement stringent testing for nitrite traces in all incoming raw materials, excipients, and solvents.[2]
- Use of Antioxidants/Scavengers: In some cases, the addition of inhibitors like ascorbic acid (Vitamin C) to a formulation can act as a scavenger for nitrosating agents, preventing the reaction from occurring.

Conclusion

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N-Nitroso Teneligliptin represents a critical quality attribute that must be understood and controlled to ensure the safety of Teneligliptin drug products. Its chemical properties are dictated by the nitrosation of the secondary amine within the parent molecule, a reaction driven by specific and controllable process conditions. By leveraging advanced analytical techniques like LC-MS/MS and implementing a proactive, risk-based control strategy rooted in a deep understanding of the formation chemistry, pharmaceutical scientists can effectively manage this potential impurity. This commitment to scientific integrity and technical excellence is paramount in upholding our ultimate responsibility: protecting patient health.

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